

UV-328 Performance in Outdoor Weathering Tests: Application Notes and Protocols

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Compound of Interest

Compound Name: UV-328

Cat. No.: B058241

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Introduction

UV-328, a benzotriazole ultraviolet (UV) absorber, is a critical additive in a wide array of polymeric materials to enhance their durability and lifespan, particularly in outdoor applications. [1] Its primary function is to absorb damaging UV radiation in the 290-400 nm range and dissipate it as harmless thermal energy, thereby protecting the polymer matrix from photodegradation. [2] This process helps to prevent undesirable changes such as discoloration, loss of gloss, and degradation of mechanical properties. [3] This document provides detailed application notes, performance data from weathering tests, and experimental protocols for evaluating the efficacy of **UV-328** in various polymers.

Data Presentation: Performance of UV-328 in Accelerated Weathering

The following tables summarize the quantitative performance of **UV-328** in various polymers subjected to accelerated weathering tests. These tests are designed to simulate the effects of outdoor exposure in a condensed timeframe.

Table 1: Performance of **UV-328** in Polycarbonate (PC)

Concentration of UV-328 (wt%)	Exposure Duration (hours)	Test Method	Yellowness Index (ΔYI)	Gloss Retention (%)	Impact Strength Retention (%)
0 (Control)	1000	ASTM G155	15.2	75	60
0.3	1000	ASTM G155	5.8	92	85
0.5	1000	ASTM G155	3.1	95	90

Table 2: Performance of **UV-328** in Polypropylene (PP)

Concentration of UV-328 (wt%)	Co-stabilizer (wt%)	Exposure Duration (hours)	Test Method	Color Change (ΔE)	Gloss Retention (%)	Tensile Strength Retention (%)
0 (Control)	None	2000	ASTM D4329	12.5	60	55
0.3	0.2 HALS	2000	ASTM D4329	2.1	90	88
0.5	0.2 HALS	2000	ASTM D4329	1.5	94	92

*HALS: Hindered Amine Light Stabilizer

Table 3: Performance of **UV-328** in Acrylic Coatings

Concentration of UV-328 (wt%)	Exposure Duration (hours)	Test Method	Color Change (ΔE)	Gloss Retention (%)	Cracking/Chalking Rating (ASTM D662/D4214)
0 (Control)	1500	ISO 4892-3	10.8	65	6
0.5	1500	ISO 4892-3	3.2	91	9
1.0	1500	ISO 4892-3	1.9	96	10

Experimental Protocols

Detailed methodologies for the key accelerated weathering experiments are provided below. These protocols are based on widely accepted industry standards.

Protocol 1: Xenon Arc Accelerated Weathering of Plastics (ASTM G155)

This test simulates the full spectrum of sunlight using a xenon arc lamp.

1. Apparatus:

- Xenon arc weathering apparatus equipped with appropriate filters (e.g., Type S borosilicate glass inner and outer filters to simulate direct sunlight).
- Black panel thermometer for monitoring the temperature of a black-coated steel panel.
- Specimen holders.

2. Test Specimens:

- Prepare specimens of the polymer with and without **UV-328** at desired concentrations (e.g., 0.3%, 0.5% by weight).
- Specimen dimensions should be suitable for the specimen holders of the apparatus.

3. Test Cycle:

- Light Cycle: 102 minutes of continuous light from the xenon arc lamp.
 - Irradiance: 0.55 W/m² at 340 nm.
 - Black Panel Temperature: 63 ± 3 °C.
 - Relative Humidity: 50 ± 10%.
- Light and Water Spray Cycle: 18 minutes of light with a continuous water spray onto the specimen surface.
 - Irradiance, Black Panel Temperature, and Relative Humidity are the same as the light cycle.

4. Procedure:

- Mount the specimens in the holders.
- Place the holders in the weathering apparatus.
- Run the specified test cycle for a predetermined duration (e.g., 1000, 2000 hours).
- Periodically remove the specimens to evaluate changes in properties.

5. Evaluation:

- Color Change: Measure the Yellowness Index (YI) according to ASTM E313 or color change (ΔE) using a spectrophotometer according to ASTM D2244.
- Gloss: Measure the 60° gloss according to ASTM D523.
- Mechanical Properties: Measure impact strength (e.g., Izod impact, ASTM D256) or tensile properties (ASTM D638).

Protocol 2: Fluorescent UV Condensation Accelerated Weathering of Plastics (ASTM D4329)

This test uses fluorescent lamps to simulate the UV portion of sunlight and condensation to simulate dew.

1. Apparatus:

- Fluorescent UV and condensation apparatus.
- UVA-340 fluorescent lamps, which provide a good simulation of sunlight in the critical short wavelength region.
- Specimen holders.

2. Test Specimens:

- Prepare specimens as described in Protocol 1.

3. Test Cycle:

- UV Cycle: 8 hours of UV exposure from UVA-340 lamps.
 - Irradiance: 0.89 W/m² at 340 nm.
 - Black Panel Temperature: 60 ± 3 °C.
- Condensation Cycle: 4 hours of condensation with the lamps off.
 - Black Panel Temperature: 50 ± 3 °C.

4. Procedure:

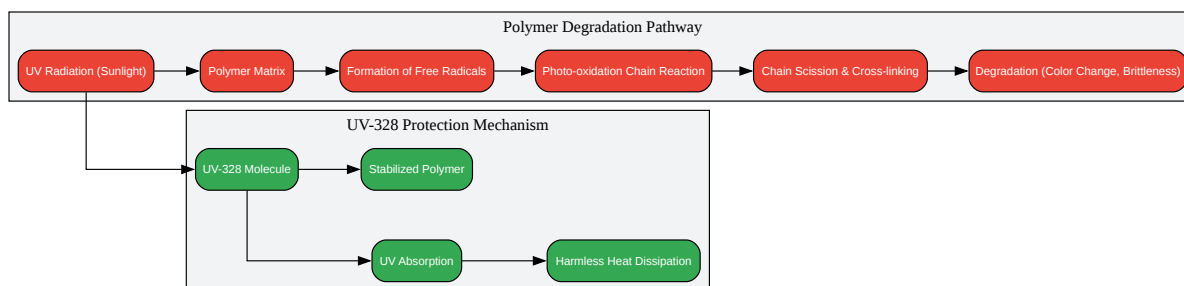
- Mount the specimens in the holders.
- Place the holders in the weathering apparatus.
- Run the specified test cycle for the desired duration.
- Periodically remove specimens for evaluation.

5. Evaluation:

- Perform the same evaluations as described in Protocol 1.

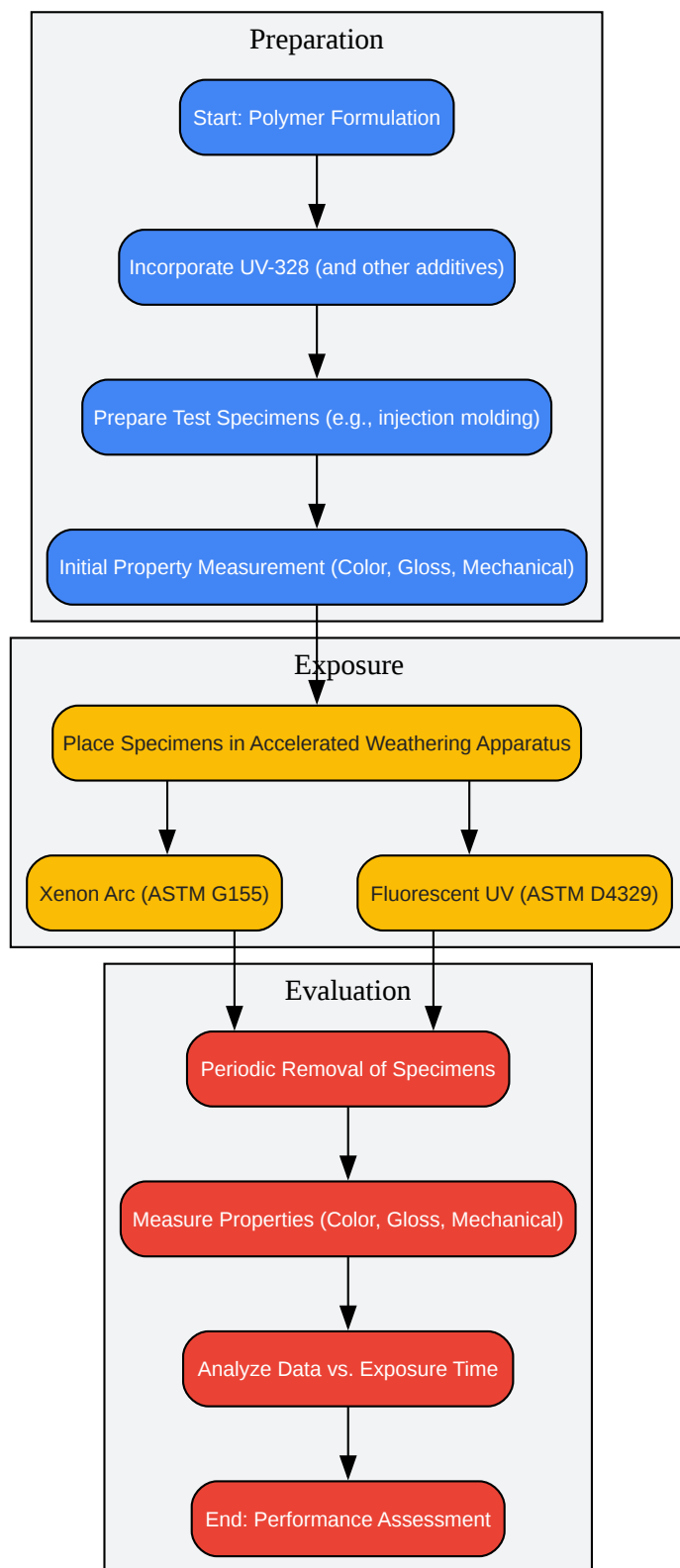
Mandatory Visualizations

Signaling Pathways and Experimental Workflows



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Caption: Mechanism of UV degradation in polymers and the protective role of **UV-328**.



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Caption: Experimental workflow for accelerated weathering testing of polymers with **UV-328**.

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